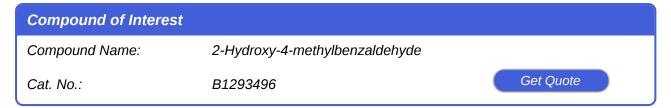


A Technical Guide to the Historical Synthesis of 2-Hydroxy-4-methylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the historical synthesis methods for **2-Hydroxy-4-methylbenzaldehyde**, a significant aromatic aldehyde. The document provides a comparative analysis of key historical reactions, detailed experimental protocols, and visualizations of the reaction pathways to serve as a comprehensive resource for professionals in chemical research and drug development. The primary historical routes for the synthesis of this compound are initiated from m-cresol, a crucial detail for regionselective formylation.

Comparative Overview of Synthesis Methods

The following table summarizes the quantitative data for the primary historical methods used to synthesize **2-Hydroxy-4-methylbenzaldehyde** from m-cresol.



Method	Key Reagents	Reaction Conditions	Yield (%)
Duff Reaction	m-Cresol, Hexamethylenetetrami ne, Glycerol, Boric Acid	150-160°C	8-32%
Reimer-Tiemann Reaction	m-Cresol, Chloroform, Sodium Hydroxide	Reflux	~24%
Paraformaldehyde Method	m-Cresol, Paraformaldehyde, Tin Tetrachloride, Tri- N-butylamine	100°C, 8 hours	Not Specified

Core Synthesis Pathways

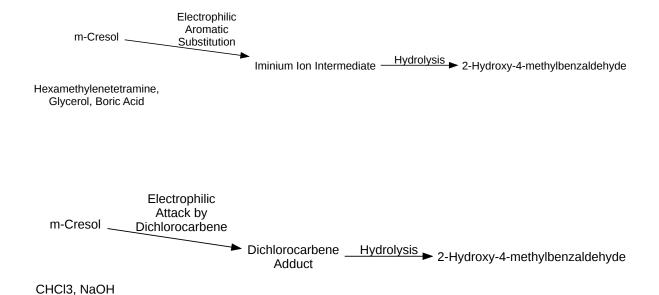
The historical synthesis of **2-Hydroxy-4-methylbenzaldehyde** predominantly relies on the electrophilic formylation of m-cresol at the ortho-position relative to the hydroxyl group. The directing effect of the hydroxyl and methyl groups on the aromatic ring dictates the regioselectivity of these reactions.

The Duff Reaction

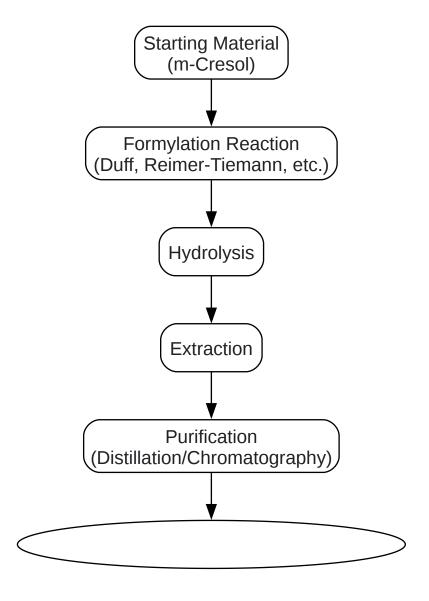
First described by James C. Duff in the 1930s and 1940s, the Duff reaction is a formylation method that utilizes hexamethylenetetramine as the formylating agent in an acidic medium, typically a mixture of glycerol and boric acid.[1] This method is particularly effective for the ortho-formylation of phenols.[2] The reaction with m-cresol selectively yields **2-Hydroxy-4-methylbenzaldehyde**.[2]

Reaction Pathway:









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References

- 1. Duff reaction Wikipedia [en.wikipedia.org]
- 2. scholarworks.uni.edu [scholarworks.uni.edu]







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